

Application Notes and Protocols for GW7845

Administration in Animal Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GW7845

Cat. No.: B1672479

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Introduction

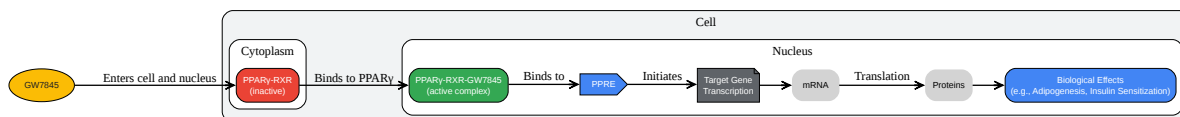
GW7845 is a potent and selective agonist of Peroxisome Proliferator-Activated Receptor gamma (PPAR γ), a nuclear receptor that plays a crucial role in regulating lipid metabolism, glucose homeostasis, and inflammation. As a PPAR γ agonist, **GW7845** has been investigated for its therapeutic potential in various disease models, including cancer and metabolic disorders. These application notes provide a comprehensive overview of the administration of **GW7845** in animal models, including detailed experimental protocols, quantitative data summaries, and visualizations of the relevant signaling pathways.

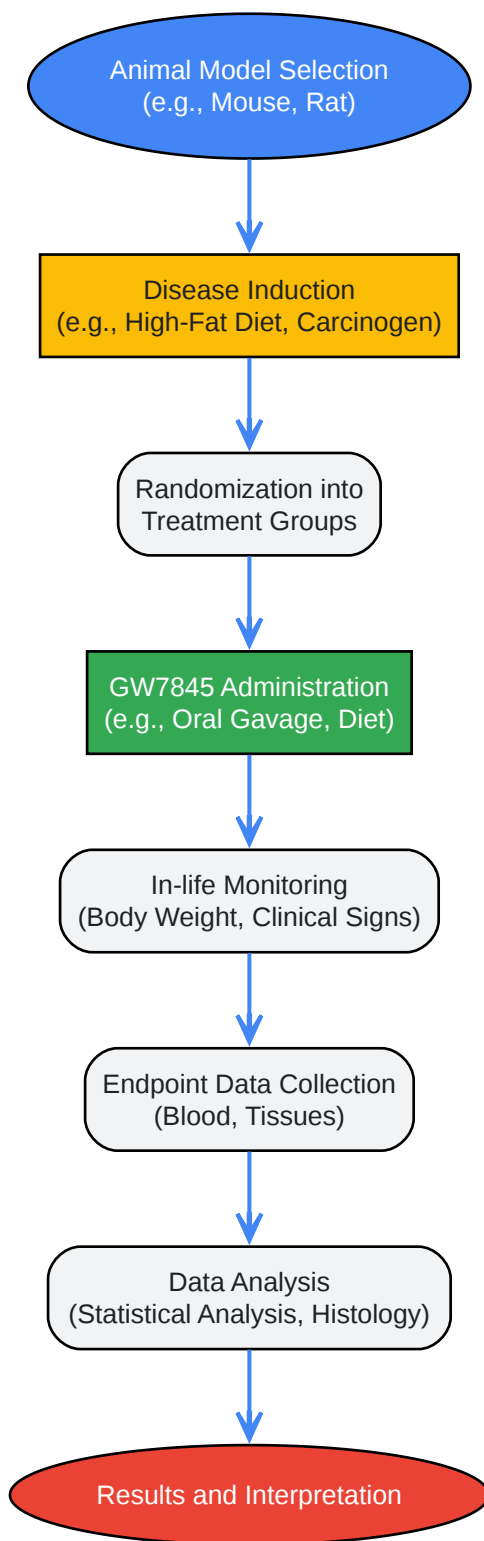
Mechanism of Action

GW7845 exerts its biological effects by binding to and activating PPAR γ . Upon activation, PPAR γ forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes, thereby modulating their transcription. The downstream effects of PPAR γ activation by **GW7845** include the regulation of genes involved in adipocyte differentiation, lipid uptake and storage, and insulin signaling.

Signaling Pathway

The activation of PPAR γ by **GW7845** initiates a cascade of molecular events that ultimately lead to changes in gene expression. The following diagram illustrates the canonical PPAR γ signaling pathway.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com